2-Benzyloxy-3-hydroxypyridine physical appearance

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Compound of Interest

Compound Name:	*2-Benzyloxy-3-hydroxypyridine*
CAS No.:	*885952-26-1*
Cat. No.:	*B3030274*

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Executive Summary

2-Benzyloxy-3-hydroxypyridine (CAS: 885952-26-1) is a critical heterocyclic building block utilized primarily in the synthesis of pharmaceutical intermediates, specifically for kinase inhibitors and neuroactive agents. Its structural uniqueness lies in the regioselective protection of the 2-position oxygen, leaving the 3-hydroxyl group available for further derivatization.

This guide provides a definitive technical profile of the compound, moving beyond basic catalog data to explore the causal link between its synthesis, purification, and resulting physical appearance. Researchers will find a self-validating protocol for characterization and a logic-based approach to quality control.

Physicochemical Profile

The physical appearance of **2-Benzyloxy-3-hydroxypyridine** is a direct indicator of its purity and crystalline form. While crude isolates often appear as amorphous brown solids due to oxidation products, the high-purity reference standard is distinct.

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Core Physical Data

Property	Specification	Technical Insight
CAS Number	885952-26-1	Unique identifier for the 2-O-benzyl isomer.
Appearance	Off-white to pale yellow crystalline solid	Darkening (to orange/brown) indicates oxidation of the phenol or presence of N-benzyl impurities.
Melting Point	70 – 72 °C	Sharp range indicates high purity. Broadening (<68°C) suggests solvent occlusion or regioisomeric contamination.
Molecular Weight	201.22 g/mol	Monoisotopic mass: 201.[1]08.
Solubility	Soluble in DCM, MeOH, DMSO.	Poorly soluble in water; recrystallizable from EtOH/Heptane mixtures.
pKa (Calc)	~8.5 (3-OH group)	The acidity is modulated by the adjacent benzyloxy group.

Synthesis & Isolation Logic

The physical form of the final product is dictated by the synthetic route chosen. The most robust method involves Nucleophilic Aromatic Substitution (

), which avoids the formation of the N-alkylated pyridone byproduct that plagues direct alkylation methods.

Primary Synthetic Route: Displacement

Reaction: 2-Chloro-3-hydroxypyridine + Benzyl Alcohol

2-Benzyloxy-3-hydroxypyridine

- Mechanism: The alkoxide generated from benzyl alcohol attacks the electron-deficient 2-position of the pyridine ring. The 3-hydroxyl group, while acidic, is less nucleophilic in this

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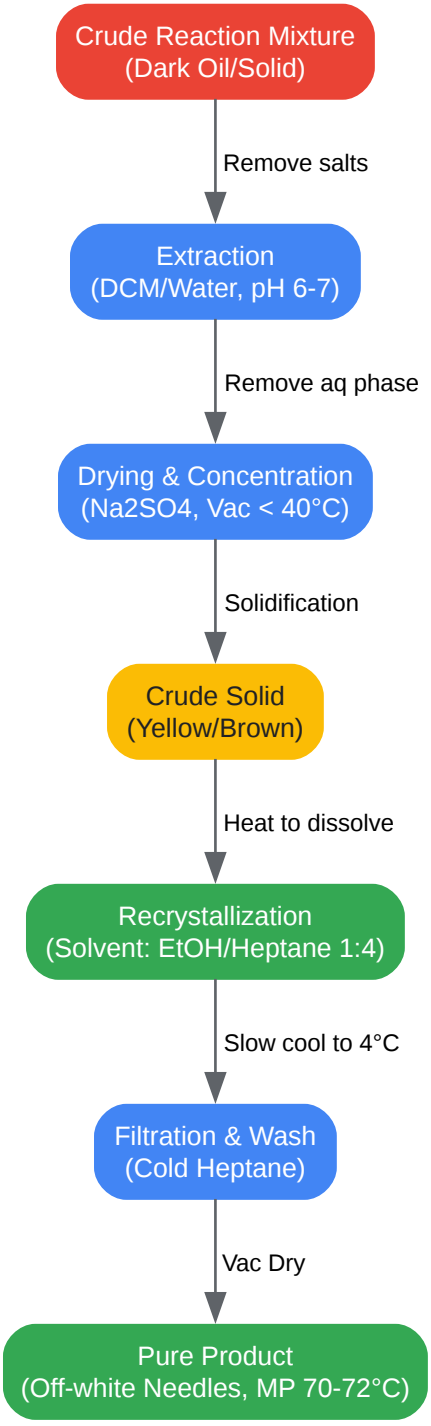
context or is transiently protected/deprotonated.

- Regioselectivity Control: Using the 2-halo precursor prevents N-benzylation (which occurs if starting from 2,3-dihydroxypyridine), ensuring the product crystallizes as the desired ether rather than the pyridone.

Purification & Crystallization Protocol

The following workflow ensures the isolation of the "Off-white crystalline solid" form.

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Figure 1: Purification workflow to achieve the target physical appearance and melting point.

Structural Characterization & Quality Control

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To validate the physical appearance, one must confirm the structure using spectroscopic methods. The appearance alone is necessary but not sufficient for release.

1H-NMR Validation (DMSO-d6)

The specific chemical shifts confirm the O-alkylation over N-alkylation.

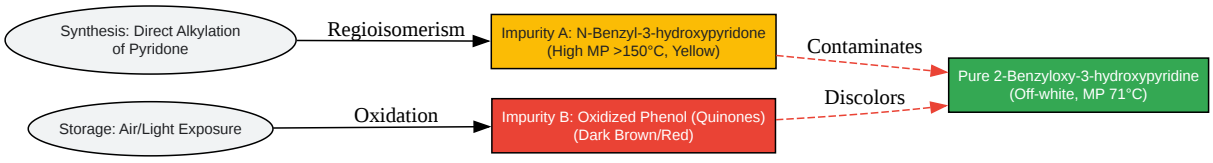
- 5.45 ppm (s, 2H): Characteristic benzylic

  . If this shifts upfield or splits, suspect N-benzyl impurity.
- 7.30 - 7.50 ppm (m, 5H): Aromatic benzyl protons.
- 6.90 - 7.80 ppm (m, 3H): Pyridine ring protons.
- ~9.80 ppm (s, 1H): Phenolic -OH. (Exchangeable with

).

Impurity Profile Logic

Visual discoloration (browning) often correlates with specific impurities.



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Figure 2: Correlation between synthesis/storage conditions and physical appearance defects.

Handling & Stability Recommendations

- Storage: Store at 2-8°C under an inert atmosphere (Argon/Nitrogen). The phenolic moiety is susceptible to oxidation, which transforms the white solid into a brown sticky gum over time.

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- Hygroscopicity: The compound is slightly hygroscopic. Moisture uptake can depress the melting point and cause clumping.
- Safety: Standard PPE is required. Avoid dust generation as pyridine derivatives can be potent irritants.

References

- Stenutz, R. (2023). Data Sheet: **2-benzyloxy-3-hydroxypyridine**. Stenutz.eu. Retrieved from [Link]
- Molbase. (2023). 2-phenylmethoxypyridin-3-ol Properties and Melting Point. Molbase Encyclopedia.[2] Retrieved from [Link]
- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 118572087. PubChem. Retrieved from [Link]

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Sources

- 1. 2-benzyloxy-3-hydroxypyridine [stenutz.eu]
- 2. aablocks.com [aablocks.com]

- To cite this document: BenchChem. [2-Benzyloxy-3-hydroxypyridine physical appearance]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3030274/docs#2-benzyloxy-3-hydroxypyridine-physical-appearance]

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